

# Technical Support Center: 4-(Trifluoromethoxy)phenylhydrazine hydrochloride

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## Compound of Interest

4-

Compound Name: (Trifluoromethoxy)phenylhydrazine hydrochloride

Cat. No.: B162796

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This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and disposal of **4-(Trifluoromethoxy)phenylhydrazine hydrochloride**.

## Frequently Asked Questions (FAQs)

Q1: What is **4-(Trifluoromethoxy)phenylhydrazine hydrochloride** and what are its primary applications?

**4-(Trifluoromethoxy)phenylhydrazine hydrochloride** is a specialized organic building block. [1][2] It is primarily used as an intermediate in the synthesis of pharmaceuticals and agrochemicals.[3] Its trifluoromethoxy group can enhance the biological activity of target molecules, making it valuable in the development of anti-cancer agents, herbicides, and fungicides.[3]

Q2: What are the main hazards associated with this compound?

This compound is harmful if swallowed, in contact with skin, or if inhaled.[4][5] It causes skin irritation, serious eye irritation, and may cause respiratory irritation.[5][6]

Q3: What personal protective equipment (PPE) should I use when handling this chemical?

Always handle this compound in a well-ventilated area or under a chemical fume hood.[5][6]

The following PPE is recommended:

- Eye Protection: Chemical safety goggles or a face shield.[5][6]
- Hand Protection: Wear appropriate protective gloves.[7]
- Body Protection: A lab coat or other protective clothing to prevent skin exposure.[6][7]
- Respiratory Protection: If dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[5][7]

**Q4: How should I store 4-(Trifluoromethoxy)phenylhydrazine hydrochloride?**

Store the compound in a tightly closed container in a dry, cool, and well-ventilated place.[5] It should be stored locked up.[5][6]

**Q5: What should I do in case of a spill?**

For small spills, you should:

- Avoid breathing dust and contact with skin and eyes.[6]
- Wear appropriate PPE.
- Use dry clean-up procedures and avoid generating dust.[6]
- Sweep or vacuum up the material and place it into a suitable, sealed disposal container.[6][7]

For larger spills:

- Alert others in the area and evacuate if necessary.
- Prevent the spillage from entering drains or waterways.[6]
- Follow the same clean-up procedures as for a small spill.[6]

**Q6: How do I properly dispose of this chemical and its waste?**

Dispose of contents and containers to an authorized hazardous or special waste collection point in accordance with local, state, and federal regulations.[4][6] Do not allow the product to enter drains.

## Troubleshooting Guides

Issue	Possible Cause	Troubleshooting Steps
Eye or Skin Irritation	Direct contact with the compound.	Eyes: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[5][7] Skin: Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If irritation persists, get medical advice.[5][6]
Inhalation Exposure	Inhaling dust from the compound.	Remove the person to fresh air and keep them comfortable for breathing. If you feel unwell, call a poison center or doctor. [4][5]
Ingestion	Accidental swallowing of the compound.	Rinse the mouth with water. Call a poison center or doctor if you feel unwell.[4][5]
Compound has changed color	Potential degradation or contamination.	Do not use the compound. Dispose of it according to proper procedures. Ensure the storage container is sealed and stored correctly.

## Quantitative Data

Property	Value	Reference
CAS Number	133115-72-7	<a href="#">[1]</a>
Molecular Formula	C <sub>7</sub> H <sub>7</sub> F <sub>3</sub> N <sub>2</sub> O·HCl	<a href="#">[8]</a>
Molecular Weight	228.60 g/mol	<a href="#">[1]</a>
Appearance	White to almost white powder or crystal	<a href="#">[8]</a>
Melting Point	230 °C	<a href="#">[1]</a> <a href="#">[8]</a>
Purity	≥ 98% (GC)	<a href="#">[8]</a>

## Experimental Protocols

Synthesis of 3-methyl-1-(4-(trifluoromethoxy)phenyl)-1H-pyrazol-5(4H)-one

This protocol describes the synthesis of a pyrazolone derivative from **4-(Trifluoromethoxy)phenylhydrazine hydrochloride** and ethyl acetoacetate.

Materials:

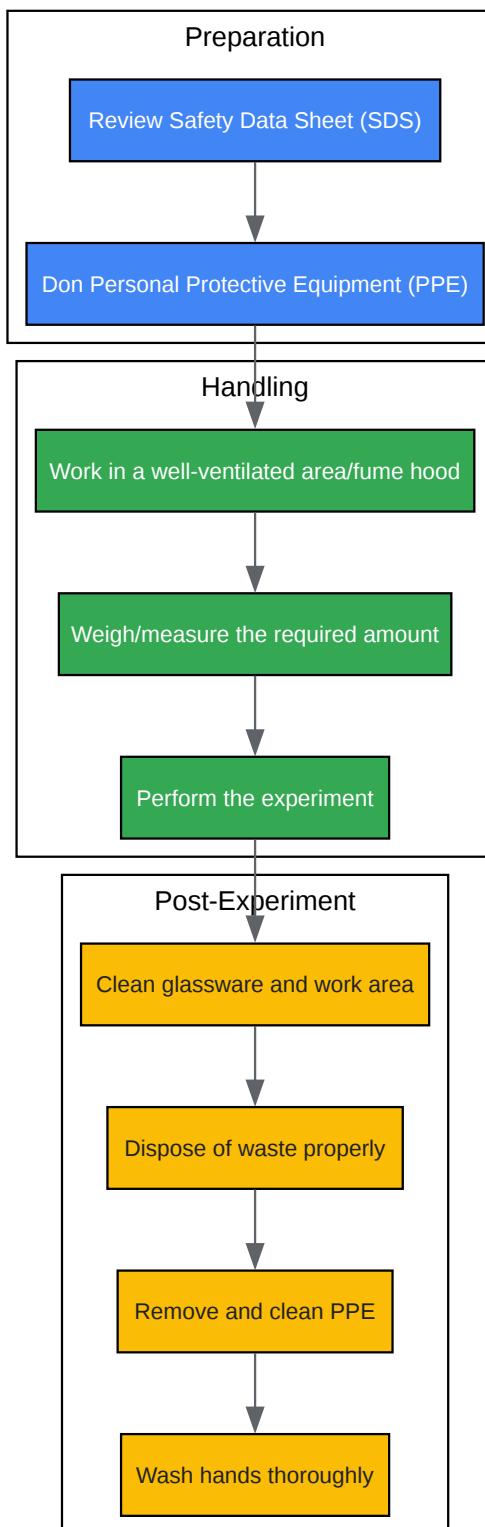
- **4-(Trifluoromethoxy)phenylhydrazine hydrochloride**
- Ethyl acetoacetate
- Ethanol
- Glacial acetic acid (optional, as catalyst)
- Ice bath
- Magnetic stirrer and stir bar
- Reflux condenser
- Round-bottom flask

**Procedure:**

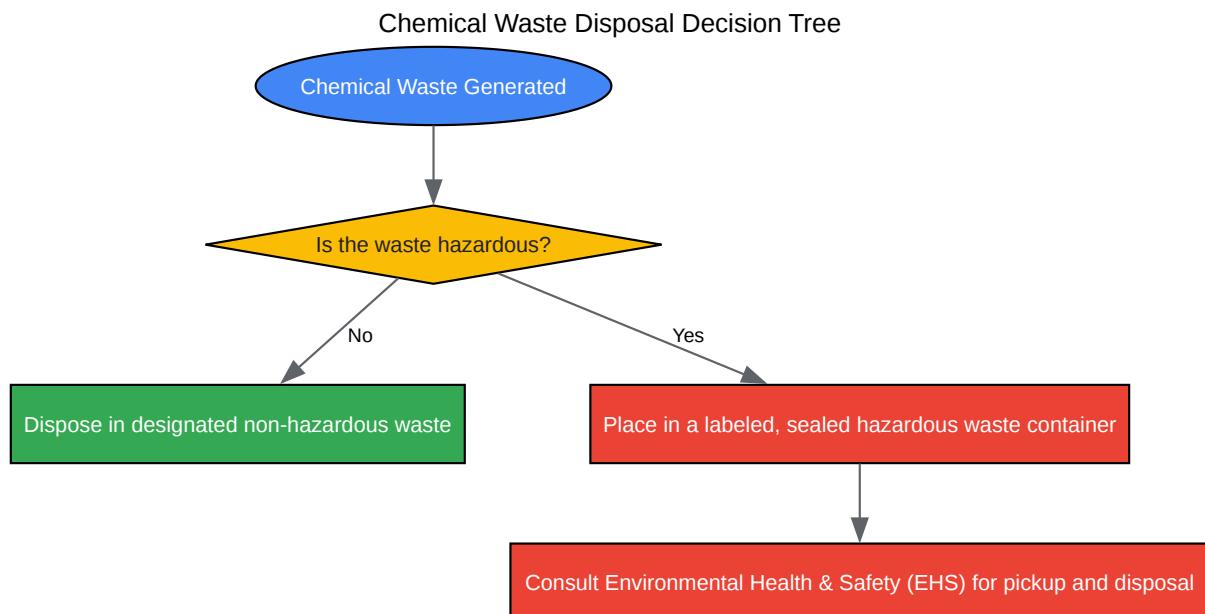
- In a round-bottom flask equipped with a magnetic stirrer, dissolve **4-(Trifluoromethoxy)phenylhydrazine hydrochloride** (1 equivalent) in ethanol.
- Cool the solution in an ice bath.
- Slowly add ethyl acetoacetate (1 equivalent) to the cooled solution while stirring.
- (Optional) Add a catalytic amount of glacial acetic acid.
- Attach a reflux condenser and heat the reaction mixture to reflux. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- After the reaction is complete (typically several hours), cool the mixture to room temperature.
- If a precipitate forms, collect the solid by filtration. If not, the solvent can be removed under reduced pressure.
- The crude product can be purified by recrystallization from a suitable solvent (e.g., ethanol or an ethanol/water mixture).

## Visualizations

## General Chemical Handling Workflow

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Caption: General workflow for handling laboratory chemicals.



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Caption: Decision tree for chemical waste disposal.

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